

## MS39 degradation kinetics optimization

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## **MS-39 Technical Support Center**

Welcome to the technical support center for the MS-39 Anterior Segment OCT. This resource is designed for researchers, scientists, and healthcare professionals to address common challenges and questions that may arise during the use of the MS-39 device. Here, you will find troubleshooting guides and frequently asked questions in a clear question-and-answer format, complete with detailed operational protocols and data interpretation tips.

## **Frequently Asked Questions (FAQs)**

Q1: What are the primary functions of the MS-39 device?

A1: The MS-39 is an advanced diagnostic instrument that combines Placido disk corneal topography with high-resolution spectral-domain optical coherence tomography (SD-OCT) for a comprehensive analysis of the anterior segment of the eye.[1][2][3] Its key functions include:

- Corneal topography and tomography
- Pachymetry, elevation, curvature, and dioptric power of both anterior and posterior corneal surfaces[1][3]
- High-resolution imaging of the cornea, anterior chamber, iris, and lens[2]
- Epithelial and stromal thickness mapping[4]
- IOL calculation using ray-tracing[3][4]



- Pupillography in various lighting conditions[4][5]
- Tear film analysis[1][4]
- Keratoconus screening[5][6]
- Glaucoma screening support through angle measurements[4]

Q2: What are the minimum computer system requirements to run the Phoenix software for the MS-39?

A2: To ensure optimal performance of the MS-39 and its accompanying Phoenix software, the following minimum system requirements should be met:

Component	Specification
RAM	4GB
Video Card	1 GB RAM
Resolution	1024 x 768 pixels
USB Port	USB 3.0 Type A
Operating System	Windows XP, Windows 7, Windows 10 (32/64 bit)
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Q3: How do I clean and maintain the MS-39 device?

A3: Regular cleaning and maintenance are crucial for accurate measurements and longevity of the device.

- External Surfaces: Use a soft, lint-free cloth slightly dampened with a mild, non-abrasive cleaning solution. Avoid spraying liquid directly onto the device.
- Lenses: Use a specialized lens cleaning cloth and solution. Do not use alcohol or other aggressive solvents.



- Chin Rest and Forehead Rest: Clean with an alcohol-based disinfectant between patients to ensure hygiene.
- Ventilation: Ensure the ventilation slots are free from dust and debris to prevent overheating.
- Calibration: Perform a periodic check of the device's calibration as recommended in the user manual to ensure measurement accuracy.

# **Troubleshooting Guides Image Acquisition Issues**

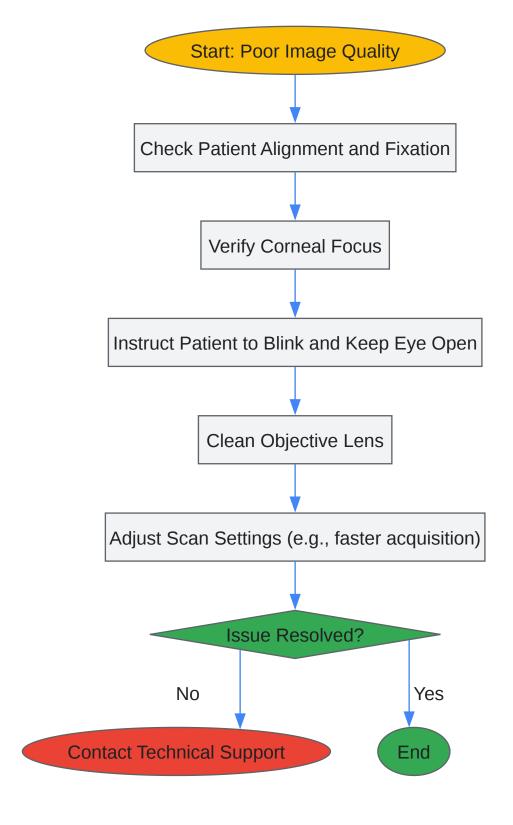
Q1: I am getting poor quality or blurry OCT images. What should I do?

A1: Poor image quality can stem from several factors. Follow these steps to troubleshoot the issue:

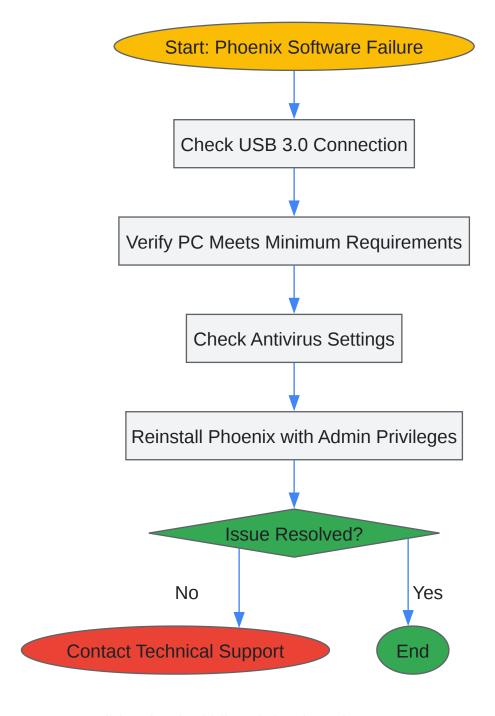
- Patient Alignment: Ensure the patient is properly positioned with their chin on the chin rest and forehead against the headrest. The eye should be centered on the screen.
- Focusing: Use the joystick to accurately focus on the anterior surface of the cornea. The live image should appear sharp.
- Blinking: Instruct the patient to blink a few times before the scan and then keep their eye
  wide open during the acquisition. Dry eyes can cause a poor-quality tear film, which can
  affect the image.
- Fixation: Ensure the patient is steadily looking at the fixation target.
- Cleanliness: Check the device's objective lens for dust or smudges and clean if necessary.
- Scan Settings: For patients who have difficulty remaining still, you can select a faster acquisition mode, which may acquire fewer meridians but in a shorter time.[7]

Troubleshooting Workflow for Poor Image Quality









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